

# Application Notes and Protocols for Neocuproine in Copper-Catalyzed Cross-Coupling Reactions

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## Compound of Interest

Compound Name: Neocuproine

Cat. No.: B146785

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These application notes provide a comprehensive overview of the use of **neocuproine** as a highly effective ligand in copper-catalyzed cross-coupling reactions. Detailed protocols for key carbon-heteroatom and carbon-carbon bond-forming reactions are presented, along with quantitative data to guide reaction optimization and substrate scope exploration.

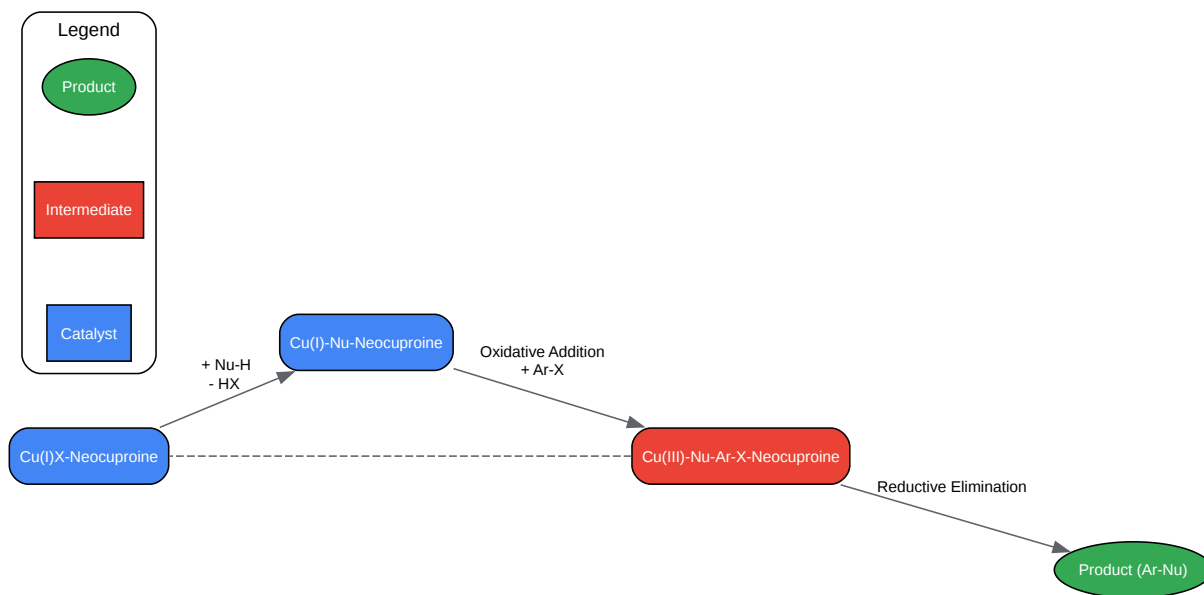
## Introduction to Neocuproine in Copper Catalysis

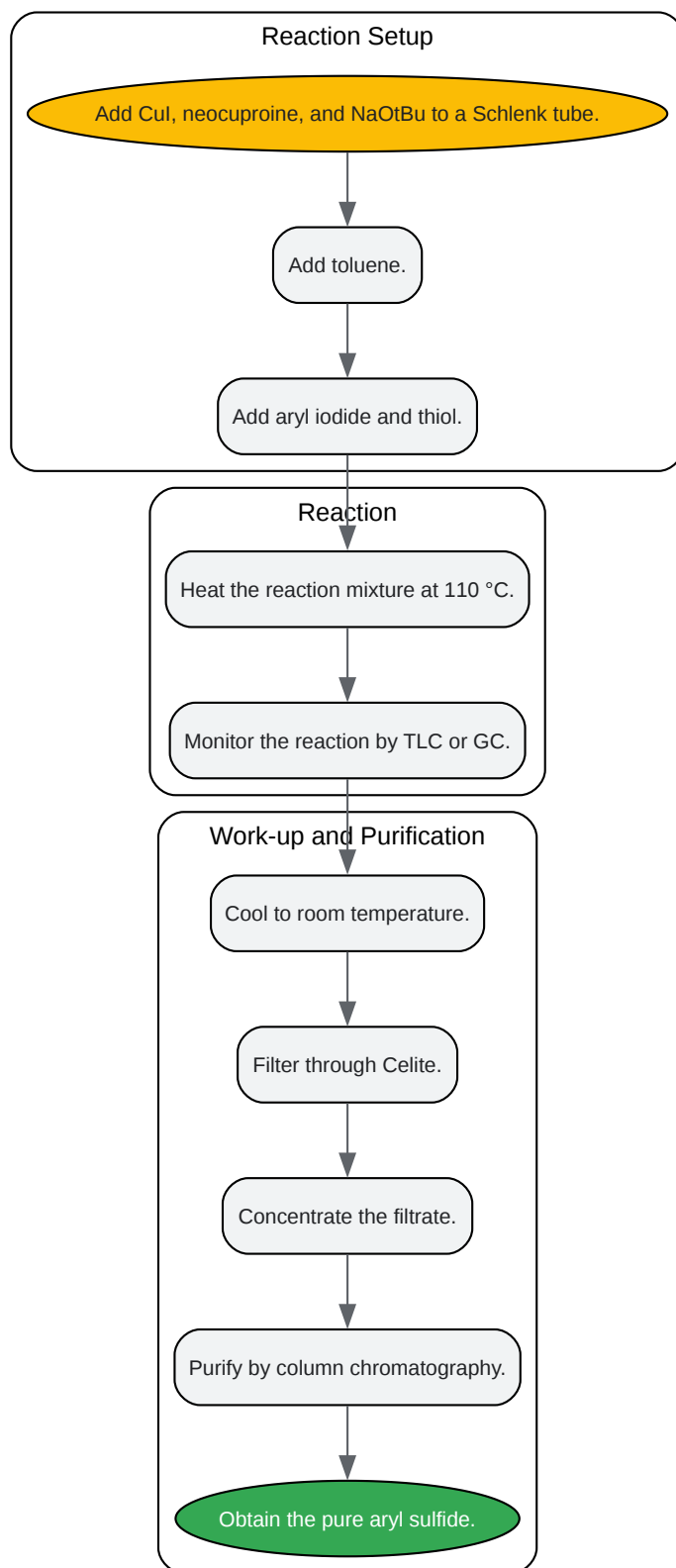
**Neocuproine** (2,9-dimethyl-1,10-phenanthroline) is a bidentate N-heterocyclic ligand that has proven to be exceptionally valuable in copper-catalyzed cross-coupling reactions. Its unique steric and electronic properties play a crucial role in stabilizing the copper(I) catalytic species, preventing catalyst disproportionation, and promoting the desired bond formation. The methyl groups at the 2 and 9 positions of the phenanthroline core provide a sterically hindered environment around the copper center, which is believed to facilitate reductive elimination and prevent the formation of undesired side products. This makes the copper-**neocuproine** catalytic system a versatile and robust tool for the synthesis of a wide array of organic molecules, including pharmaceuticals, agrochemicals, and functional materials.

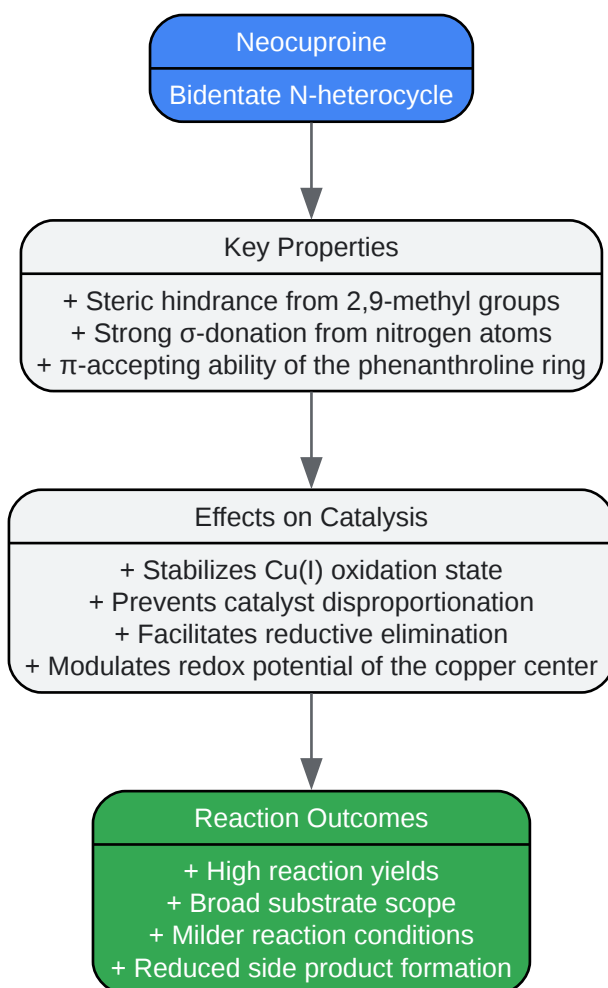
## Core Applications: C-N, C-O, C-S, and C-C Bond Formation

The copper-**neocuproine** catalytic system is applicable to a broad range of cross-coupling reactions, enabling the formation of carbon-nitrogen (C-N), carbon-oxygen (C-O), carbon-sulfur (C-S), and carbon-carbon (C-C) bonds. These transformations are fundamental in modern organic synthesis and drug discovery.

## Diagram of the General Catalytic Cycle







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